

Essential Safety and Operational Guide for Handling 2-Pyridinecarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyridinecarboxaldehyde

Cat. No.: B072084

[Get Quote](#)

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Pyridinecarboxaldehyde**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical Identifier:

- Name: **2-Pyridinecarboxaldehyde**
- Synonyms: Picolinaldehyde, 2-Formylpyridine
- CAS Number: 1121-60-4
- Molecular Formula: C₆H₅NO
- Molecular Weight: 107.11 g/mol [\[1\]](#)

Hazard Identification and Classification

2-Pyridinecarboxaldehyde is a hazardous substance that requires careful handling.[\[2\]](#) It is classified as a combustible liquid that is harmful if swallowed, fatal if inhaled, and causes severe skin burns and eye damage.[\[3\]](#) It may also cause an allergic skin reaction and is toxic to aquatic life.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin corrosion/irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Skin sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic life

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3] A face shield is also recommended.	Protects against splashes and vapors that can cause severe eye damage.[3]
Skin Protection	Fire/flammable resistant and impervious clothing. Handle with gloves inspected prior to use (e.g., polychloroprene, nitrile rubber, butyl rubber).[2] [3]	Prevents skin contact which can cause severe burns and allergic reactions.[2][3]
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation is experienced.[3] Use a respirator with a filter for organic vapors (Type A).	Protects against inhalation of toxic vapors, which can be fatal.[3]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Remove all sources of ignition as the substance is combustible.[3][4]
- Have appropriate fire extinguishing media available (dry chemical, carbon dioxide, or alcohol-resistant foam).[3]

2. Handling:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe vapors or mist.[3]

- Use non-sparking tools to prevent ignition.[3]
- When handling, do not eat, drink, or smoke.[2][3]
- Keep the container tightly closed when not in use.[3][4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3][4] Recommended storage temperature is 2-8°C.[4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, strong acids, and strong reducing agents.[5]
- The product is light and air-sensitive; store under an inert gas like argon or nitrogen.[6][7]
- Store in a locked-up or restricted-access area.[3]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Disposal Plan

Proper disposal of **2-Pyridinecarboxaldehyde** and its containers is crucial to avoid environmental contamination and comply with regulations.

1. Waste Chemical Disposal:

- Dispose of the chemical through a licensed professional waste disposal service.
- Do not allow the chemical to enter drains.
- Waste material must be disposed of in accordance with national and local regulations.

2. Contaminated Container Disposal:

- Leave chemicals in their original containers. Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Dispose of containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.^[3]

Workflow for Safe Handling of 2-Pyridinecarboxaldehyde



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Pyridinecarboxaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Pyridinecarboxaldehyde | C₆H₅NO | CID 14273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. echemi.com [echemi.com]
- 4. 2-Pyridinecarboxaldehyde - Safety Data Sheet [chemicalbook.com]
- 5. 2-Pyridinecarboxaldehyde(1121-60-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-Pyridinecarboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072084#personal-protective-equipment-for-handling-2-pyridinecarboxaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com